

Application Notes and Protocols for p38 MAPK-IN-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: p38 MAPK-IN-4

Cat. No.: B160880

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These application notes provide a comprehensive guide to utilizing **p38 MAPK-IN-4**, a potent inhibitor of p38 mitogen-activated protein kinase (MAPK), in cell-based assays. This document includes a summary of its effective concentrations in various cell lines, detailed experimental protocols, and visualizations of the relevant signaling pathways and workflows.

Introduction to p38 MAPK-IN-4

p38 MAPK-IN-4 is a small molecule inhibitor of the p38 MAPK signaling pathway. With a CAS number of 219138-24-6, this compound has a molecular weight of 365.79 g/mol .^{[1][2]} It has a reported in vitro IC₅₀ of 35 nM, indicating high potency in biochemical assays.^{[1][3]} The p38 MAPK pathway is a critical regulator of cellular responses to stress and inflammatory stimuli, playing a key role in processes such as cytokine production, cell proliferation, and apoptosis.^[4] ^{[5][6]} Inhibition of this pathway is a key area of interest for therapeutic intervention in inflammatory diseases and cancer.

Effective Concentration of p38 MAPK-IN-4 in Cellular Assays

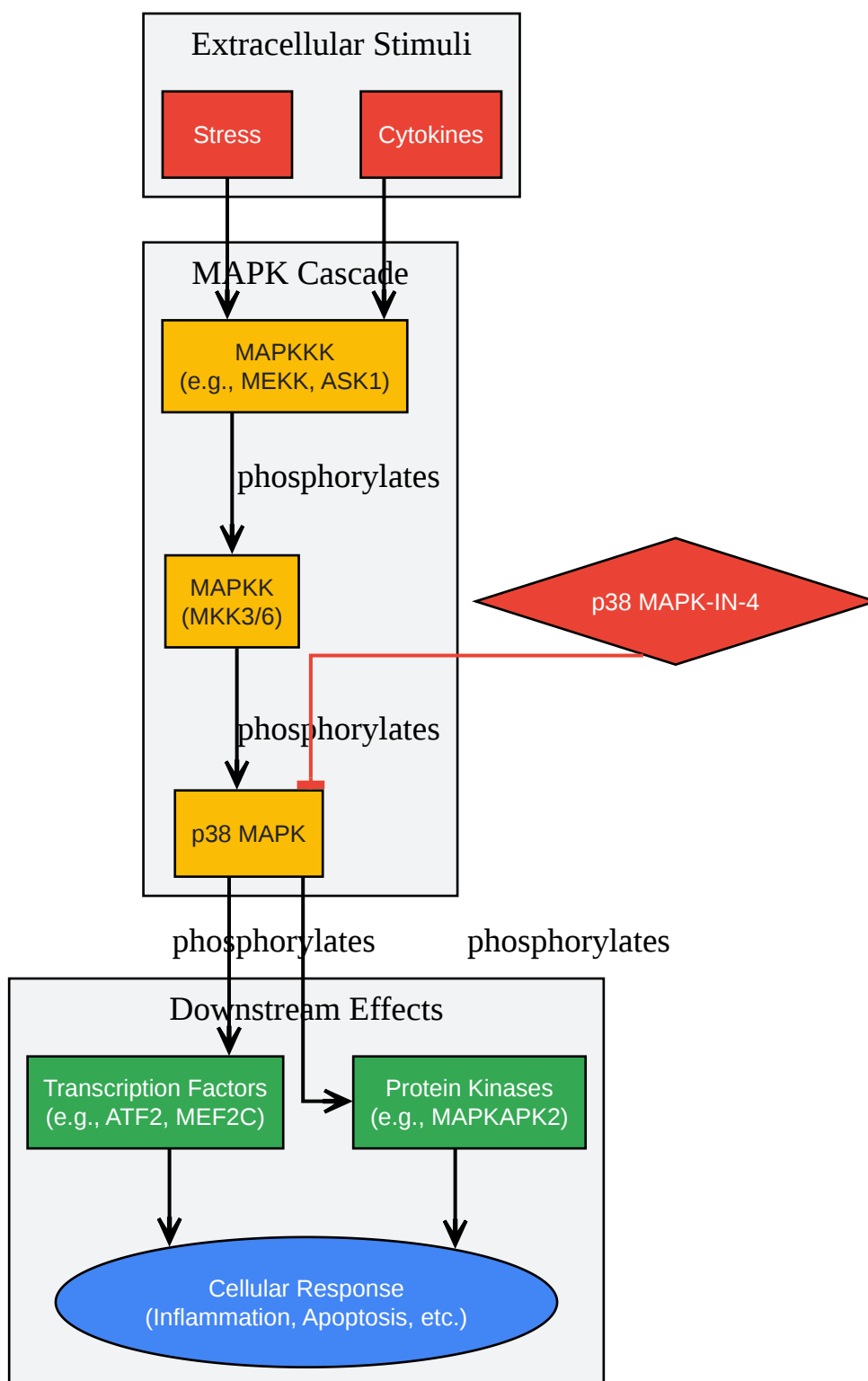
The effective concentration of **p38 MAPK-IN-4** can vary significantly depending on the cell type and the specific biological endpoint being measured. The following table summarizes reported effective concentrations and IC₅₀ values in different cell-based assays.

| Cell Line | Assay Type | Effective Concentration / IC50 | Reference |
|---|----------------------------|--|---------------------|
| Human Fetal Airway Smooth Muscle (fASM) Cells | Proliferation Assay | 1 μ M | [7] |
| MCF-7 (Human Breast Cancer) | Cell Viability (MTT Assay) | IC50: 5.355 μ g/mL (~14.6 μ M) | [2] |
| MDA-MB-231 (Human Breast Cancer) | Cell Viability (MTT Assay) | IC50: 1.419 μ g/mL (~3.88 μ M) | [2] |
| Human Endothelial Cells | Cell Migration Assay | Not specified, used as an inhibitor | [8] |

Note: The conversion from μ g/mL to μ M is based on the molecular weight of **p38 MAPK-IN-4** (365.79 g/mol). It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.

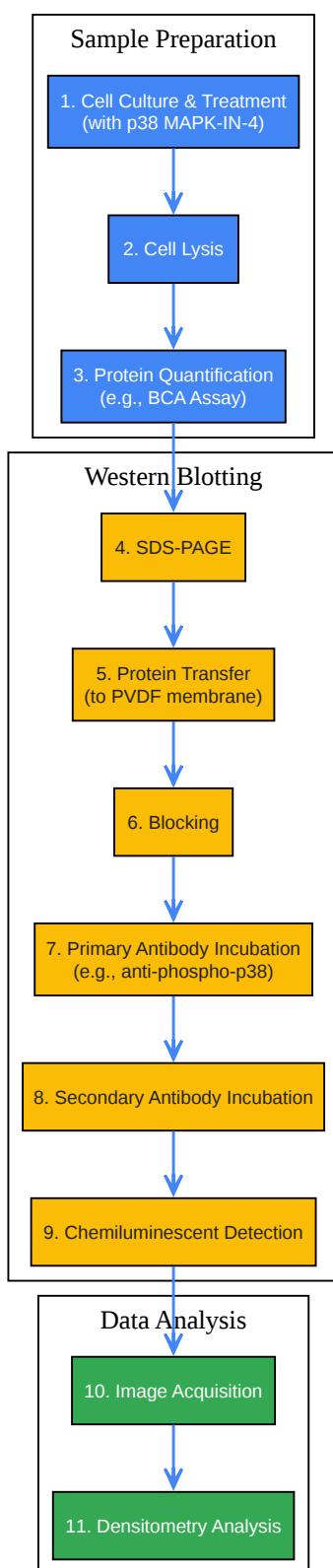
Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanisms and protocols described, the following diagrams were generated using Graphviz.



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p38 MAPK Signaling Pathway and Inhibition by **p38 MAPK-IN-4**.



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